

"3,4-Dichloro-3',5'-dimethoxybenzophenone" chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichloro-3',5'-
dimethoxybenzophenone

Cat. No.: B1359025

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Technical Guide: 4-Chloro-3',4'- dimethoxybenzophenone

Chemical Structure:

- IUPAC Name: (4-Chlorophenyl)(3,4-dimethoxyphenyl)methanone
- CAS Number: 116412-83-0[1][2]
- Molecular Formula: $C_{15}H_{13}ClO_3$ [1][2]
- Molecular Weight: 276.71 g/mol [1][3]

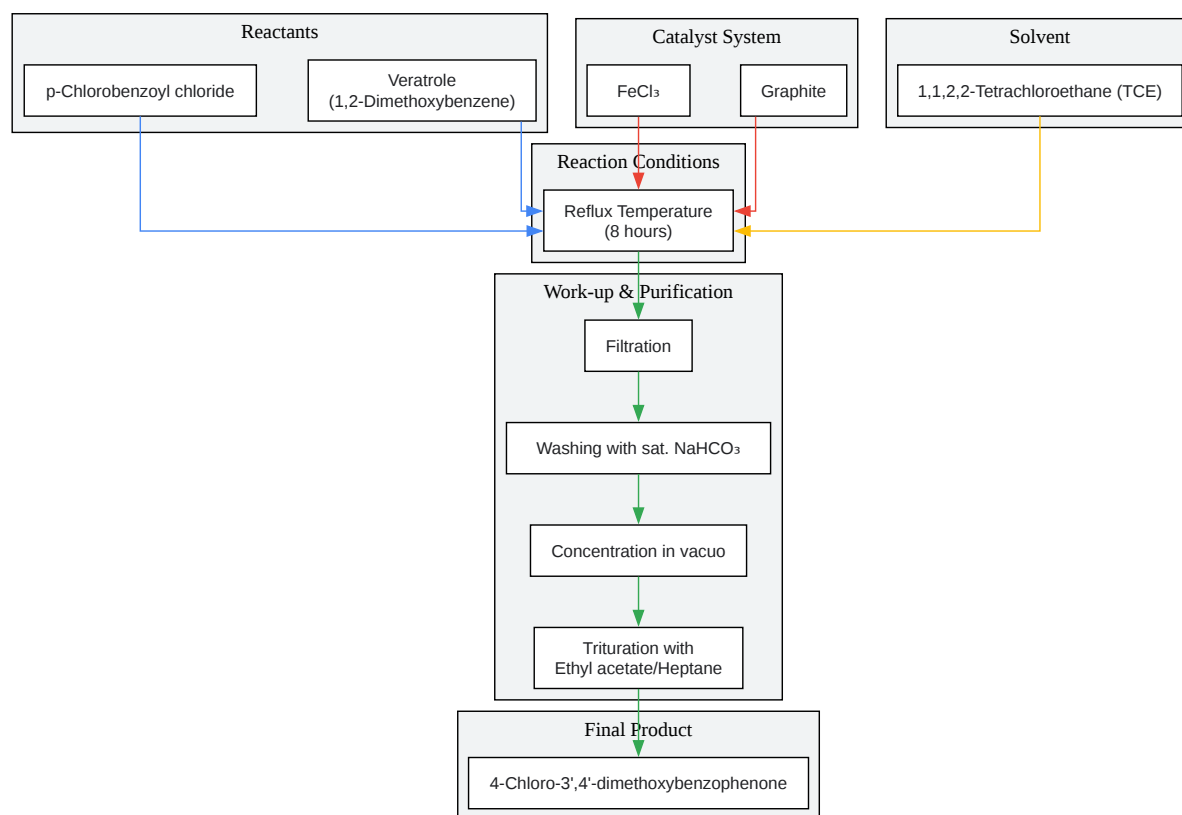
Physicochemical Properties

The following table summarizes the key physicochemical properties of 4-Chloro-3',4'-dimethoxybenzophenone.

Property	Value	Reference
Appearance	Pale green solid	[2]
Melting Point	110.5-111.5 °C	[4]
Solubility	Chloroform, Dichloromethane, DMSO, Ethyl Acetate, Methanol	[2]
Storage Temperature	2-8°C	[2]
LogP	3.58820	[5]
Topological Polar Surface Area	35.53 Å ²	[5]

Synthesis

4-Chloro-3',4'-dimethoxybenzophenone can be synthesized via a Friedel-Crafts acylation reaction. The following workflow illustrates the synthesis process.



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Caption: Synthesis workflow for 4-Chloro-3',4'-dimethoxybenzophenone.

Experimental Protocols

Synthesis of 4-Chloro-3',4'-dimethoxybenzophenone via Friedel-Crafts Acylation^[4]

- Materials:
 - p-Chlorobenzoyl chloride (5.25 g, 0.03 mol)
 - Veratrole (4.56 g, 0.033 mol)
 - Anhydrous FeCl₃ (8 mg, 0.16 mol%)
 - Graphite (250 mg)
 - 1,1,2,2-Tetrachloroethane (TCE)
 - Saturated NaHCO₃ solution
 - 15% Ethyl acetate/Heptane
- Procedure:
 - A slurry of p-chlorobenzoyl chloride, veratrole, anhydrous FeCl₃, and graphite in TCE is prepared in a suitable reaction vessel.
 - The reaction mixture is heated at reflux temperature for 8 hours.
 - After cooling to room temperature, the mixture is filtered.
 - The filtrate is washed with a saturated NaHCO₃ solution.
 - The organic layer is concentrated in vacuo to yield an oil residue.
 - The residue is triturated with 15% ethyl acetate/heptane to give the final product as a white solid.
 - The resulting solid is collected, yielding 7.0 g (84.3%) of 4-Chloro-3',4'-dimethoxybenzophenone.

Analytical Data

While specific spectral data for 4-Chloro-3',4'-dimethoxybenzophenone is not readily available in public databases, the following analytical technique has been reported for its analysis:

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be used for the analysis of 4-Chloro-3',4'-dimethoxybenzophenone. The mobile phase typically consists of acetonitrile, water, and an acid modifier like phosphoric acid or formic acid for MS compatibility.[6]

Biological Activity and Applications

4-Chloro-3',4'-dimethoxybenzophenone is known as an intermediate in the synthesis of Dimethomorph-d8, which is a labeled agricultural fungicide.[3] This suggests its utility in the agrochemical industry. Direct biological activity or its effects on signaling pathways have not been reported in the reviewed literature.

Safety Information

- Hazard Statements: Very toxic to aquatic life with long-lasting effects.[2]
- Precautionary Statements: This material and its container must be disposed of as hazardous waste. Avoid release to the environment.[2]

This technical guide provides a summary of the currently available information on 4-Chloro-3',4'-dimethoxybenzophenone. Researchers and scientists are encouraged to consult the cited literature for further details.

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- To cite this document: BenchChem. ["3,4-Dichloro-3',5'-dimethoxybenzophenone" chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1359025#3-4-dichloro-3-5-dimethoxybenzophenone-chemical-structure>]

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